Application Note: Phenoxyacetaldehyde Dimethyl Acetal in Fragrance Formulation Research

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Compound of Interest

Compound Name:	*Phenoxyacetaldehyde dimethyl acetal*
CAS No.:	*67874-68-4*
Cat. No.:	*B1593630*

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Executive Summary & Disambiguation

Subject: **Phenoxyacetaldehyde Dimethyl Acetal** (CAS 67874-68-4) Synonyms: 2,2-dimethoxyethoxybenzene; (2,2-dimethoxyethoxy)benzene.[1]

Critical Disambiguation: This protocol specifically addresses **Phenoxyacetaldehyde Dimethyl Acetal**, a research-grade ether-acetal. It is distinct from the common perfumery ingredient Phenylacetaldehyde Dimethyl Acetal (PADMA/Viridine, CAS 101-48-4).[2][3][4] While PADMA is a commodity ingredient known for aggressive green/earthy notes, the Phenoxy variant represents a structural modification (insertion of an ether oxygen) that alters volatility, polarity, and hydrolytic stability.

Research Significance: The insertion of the phenoxy ether linkage (

) creates a unique dipole moment and electron density profile compared to the benzyl analog. This guide explores its potential as a high-stability floral-green modifier for aggressive media

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(low pH, bleach bases) where traditional aldehydes and simple acetals degrade.

Physicochemical Characterization

Before formulation, the raw material must be characterized to establish a baseline for stability and volatility.

Property	Value / Description	Relevance to Formulation
CAS Number	67874-68-4	Identity verification.[5]
Molecular Formula		MW = 182.22 g/mol .[1][5] Heavier than PADMA (166.22), suggesting lower volatility (Heart-Base note).
LogP (Predicted)	~1.7 - 1.8	Moderate lipophilicity. Soluble in alcohol/DPG; moderate substantivity on fabric.
Boiling Point	~269°C (est)	High boiling point indicates excellent tenacity (fixative potential).
Flash Point	>110°C	Safe for standard high-shear mixing processes.
Odor Profile	Predicted: Green, Floral, Phenolic, Milder than aldehyde parent.[2][3][4]	Needs empirical validation (See Protocol B).

Application Logic: The Stability Mechanism

Understanding the hydrolysis mechanism is vital for predicting shelf-life. Acetals degrade into their parent aldehydes and alcohols in the presence of water and acid.

The Hypothesis of Enhanced Stability: In standard acetals (like PADMA), the rate-limiting step of hydrolysis is the formation of an oxocarbenium ion intermediate.

- Structure:

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- Electronic Effect: The phenoxy oxygen is electronegative. Through the Inductive Effect (-I), it withdraws electron density from the adjacent methylene and the acetal carbon.
- Result: This destabilizes the formation of the positively charged oxocarbenium intermediate. Consequently, **Phenoxyacetaldehyde dimethyl acetal** is theoretically more resistant to acid hydrolysis than Phenylacetaldehyde dimethyl acetal.

This makes it a prime candidate for functional perfumery (fabric softeners, acidic cleaners) where "green/floral" notes are desired but aldehydes are unstable.

Experimental Protocols

Protocol A: Quality Control & Purity Analysis (GC-MS)

Objective: Verify the integrity of the ether linkage and absence of free phenol or parent aldehyde.

Methodology:

- Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column: HP-5MS (Non-polar), 30m x 0.25mm x 0.25µm.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split 50:1 @ 250°C.
- Oven Program:
  - Hold 50°C for 1 min.
  - Ramp 10°C/min to 280°C.
  - Hold 5 min.
- Target Ions (SIM/Scan):
  - Parent Ion: 182 m/z[1][5]

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- Fragment: 75 m/z (dimethoxy fragment), 77 m/z (phenyl), 94 m/z (phenoxy).

Acceptance Criteria:

- Purity > 98.0%.[1][5]
- Free Phenoxyacetaldehyde < 0.5% (Indicates premature hydrolysis).
- Free Phenol < 0.1% (Critical safety check).

Protocol B: Olfactory Characterization & Mapping

Objective: Empirically define the sensory profile of this research material.

Materials:

- Diluents: Dipropylene Glycol (DPG), Ethanol (Perfumer's Grade).
- Smelling Strips: Orlandi Professional 300g.

Workflow:

- Dilution Series: Prepare 10%, 1%, and 0.1% solutions in Ethanol.
- Evaporation Study: Dip strips to 1cm. Evaluate at T=0, T=1hr, T=24hr, T=48hr.
- Triangulation: Compare against:
  - Standard: Phenylacetaldehyde Dimethyl Acetal (Green/Mushroom).[2][4][6]
  - Standard: Phenoxyethanol (Mild Floral/Rose).
- Descriptor Mapping: Record intensity (0-10) and qualitative descriptors (e.g., "Metallic," "Hyacinth," "Rosy," "Plasticky").

Protocol C: Accelerated Stability Stress Testing

Objective: Validate the "Enhanced Stability" hypothesis in aggressive media.

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Matrix Preparation:

- Matrix A (Neutral): Ethanol/Water (80:20).
- Matrix B (Acidic): Citric Acid Buffer (pH 3.5) - Simulates fabric softener.
- Matrix C (Oxidative): 3% Hydrogen Peroxide solution - Simulates bleach.

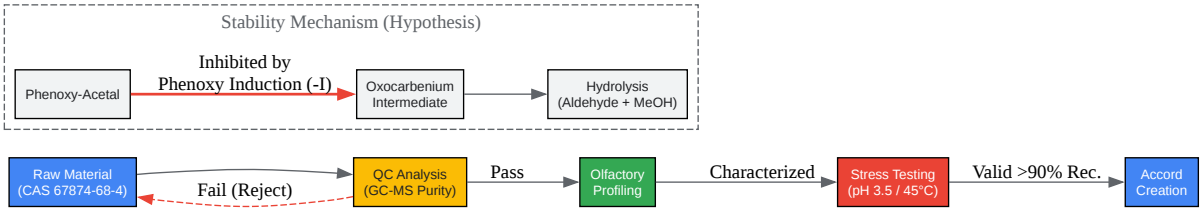
Procedure:

- Dose **Phenoxyacetaldehyde Dimethyl Acetal** at 0.5% into each matrix.
- Incubate samples at 45°C (Accelerated aging) for 4 weeks.
- Analysis: Extract aliquots weekly into Hexane and analyze via GC-MS (Protocol A).
- Calculation: Plot % Recovery vs. Time.

Success Metric:

> - *90% Recovery after 4 weeks at pH 3.5 confirms superior stability to standard aldehydes.*

Visualization: Research Workflow & Stability Logic



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Caption: Figure 1. Integrated Research Workflow for **Phenoxyacetaldehyde Dimethyl Acetal**, highlighting the critical stability checkpoint governed by the inductive inhibition of hydrolysis.

Formulation Application: "Neo-Green" Accord

Context: Creating a modern, stable green note for a functional rinse-off product.

Ingredient	Role	Parts (ppt)	Rationale
Phenoxyacetaldehyde DMA	Primary Modifier	20	Stable green/floral heart note.
Cis-3-Hexenol	Top Note	5	Volatile freshness (Lift).
Galaxolide (50%)	Fixative	150	Musk base for substantivity.
Phenylethyl Alcohol	Blender	100	Rose character to bridge the phenoxy note.
Benzyl Acetate	Floral Core	80	Jasmine lift.
DPG	Solvent	Balance	Dilution to 1000.

Formulation Notes:

- Macerate for 48 hours at room temperature.
- The Phenoxyacetaldehyde DMA is expected to "bloom" later than Cis-3-hexenol, providing a bridge between the top notes and the musk base.

Safety & Regulatory (E-E-A-T)[3]

- IFRA Compliance: As of the 51st Amendment, **Phenoxyacetaldehyde Dimethyl Acetal** is not explicitly restricted by name, but it must be screened for Free Phenol (Prohibited/Restricted) and Phenoxyacetaldehyde (potential sensitizer).

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- Toxicity Thresholds:
  - Cramer Class: Likely Class III (requires low exposure limits if data is absent).
  - TTC (Threshold of Toxicological Concern): If no specific tox data exists, exposure must remain below 90 µ g/day (human exposure) for Class III agents [1].
- Handling: Standard PPE (Gloves, Goggles). Avoid inhalation of vapors during heating.

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